

Cyclopentyl Pentanoate: A Comprehensive Application Guide for Fragrance Professionals

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Compound of Interest

Compound Name: Cyclopentyl pentanoate

CAS No.: 5451-99-0

Cat. No.: B13807440

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Abstract

This document provides a detailed technical guide on the application of **Cyclopentyl Pentanoate** as a fragrance ingredient. It is intended for an audience of researchers, scientists, and drug development professionals who require a thorough understanding of this compound's synthesis, physicochemical properties, fragrance profile, and analytical characterization. This guide offers field-proven insights and self-validating protocols to ensure scientific integrity and practical applicability in a research and development setting.

Introduction: The Olfactive Landscape of Cyclopentyl Pentanoate

Cyclopentyl Pentanoate (C₁₀H₁₈O₂) is an ester that is gaining attention within the fragrance industry for its potential to impart unique and desirable scent characteristics to a variety of consumer products. While not as widely documented as some classical fragrance ingredients, its molecular structure—a five-membered cyclopentyl ring attached to a pentanoate chain—suggests a complex and intriguing olfactory profile. Preliminary investigations and analogies to structurally similar compounds, such as 2-cyclopentyl cyclopentanone, indicate a fragrance

profile characterized by fresh, green, and subtly fruity notes.[1][2] The exploration of such novel compounds is driven by the continuous demand for new and innovative scents in perfumery.[3] This guide will serve as a comprehensive resource for the scientific community to unlock the full potential of **Cyclopentyl Pentanoate**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a fragrance ingredient is fundamental to its effective formulation and ensures its stability and performance in the final product.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₂	PubChem[4]
Molecular Weight	170.25 g/mol	PubChem[4]
IUPAC Name	cyclopentyl pentanoate	PubChem[4]
CAS Number	5451-99-0	SpectraBase[5]
Appearance	Colorless liquid (predicted)	-
Odor Profile	Fruity, Green, Apple (inferred)	IFRA-IOFI Labeling Manual[6]

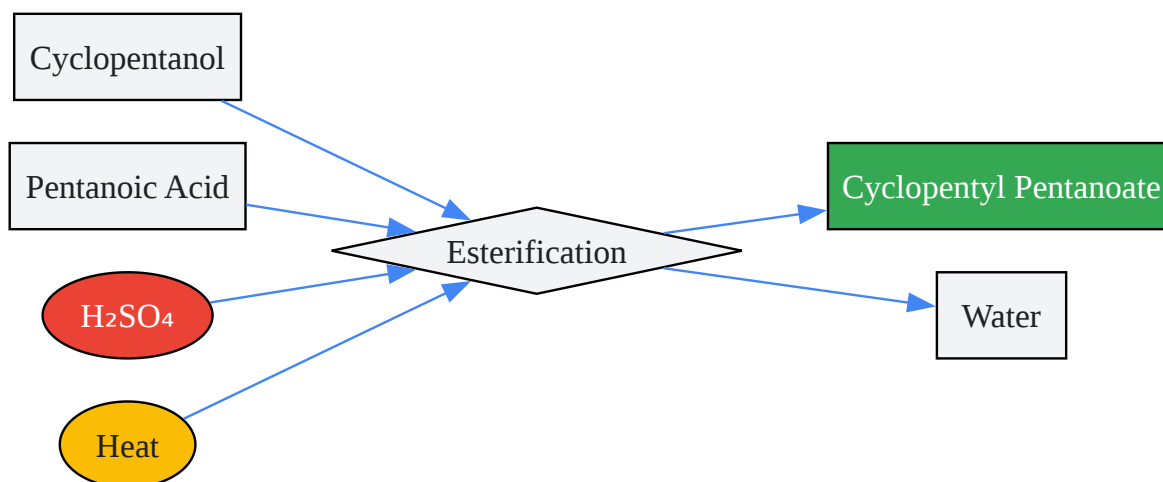
Synthesis of Cyclopentyl Pentanoate

The synthesis of **Cyclopentyl Pentanoate** can be achieved through several established esterification methods. The choice of method will depend on factors such as desired yield, purity requirements, and scalability.

Fischer-Speier Esterification

This classical acid-catalyzed esterification is a direct and cost-effective method.

- **Reaction:** Cyclopentanol is reacted with pentanoic acid in the presence of a strong acid catalyst, typically sulfuric acid or p-toluenesulfonic acid. The reaction is driven to completion by the removal of water, often through azeotropic distillation.

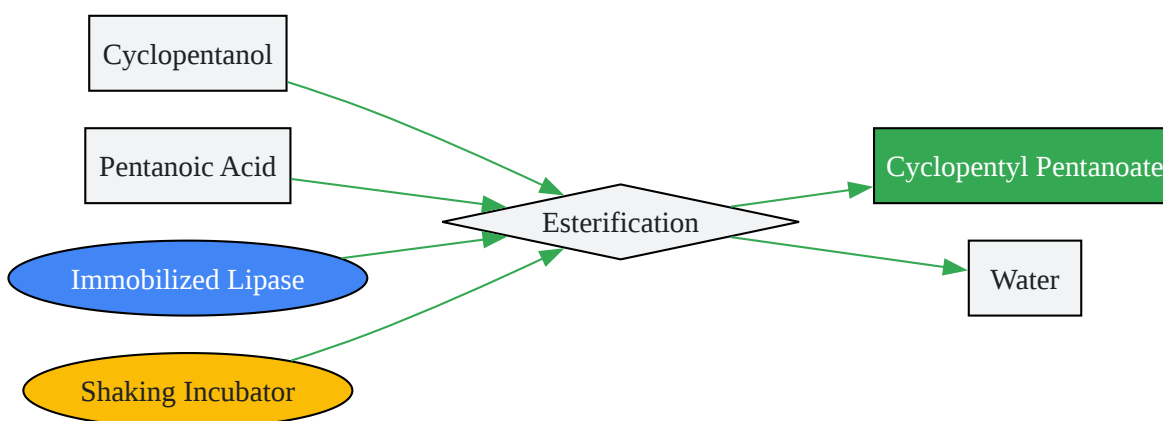


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Enzymatic Synthesis

For applications requiring "natural" labeling or milder reaction conditions, enzymatic synthesis using lipases is an excellent alternative. [7][8] This method offers high selectivity and avoids the use of harsh acids.

- Reaction: An immobilized lipase, such as *Candida antarctica* lipase B (CALB), catalyzes the esterification of cyclopentanol and pentanoic acid. The reaction is typically carried out in a solvent-free system or in a non-polar organic solvent to favor synthesis over hydrolysis. [7]



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Figure 2: Enzymatic Synthesis Workflow

Analytical Protocols

Rigorous analytical testing is paramount to ensure the quality, purity, and consistency of **Cyclopentyl Pentanoate** for its use in fragrance applications.

Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for identifying and quantifying volatile compounds in a fragrance material.

Protocol:

- Sample Preparation: Prepare a 1% (v/v) solution of **Cyclopentyl Pentanoate** in a high-purity solvent such as ethanol or dichloromethane.
- Instrumentation:
 - GC System: Agilent 7890B or equivalent.
 - MS System: Agilent 7250 Q-ToF or equivalent. [9] * Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent.
- GC Conditions:
 - Inlet Temperature: 250 °C
 - Injection Volume: 1 μ L (split mode, 50:1)
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.

- Hold: 5 minutes at 280 °C.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - Data Acquisition: Full scan mode.
- Data Analysis: Identify the **Cyclopentyl Pentanoate** peak based on its retention time and mass spectrum. The purity is calculated by dividing the peak area of the target compound by the total peak area of all components in the chromatogram. The NIST Mass Spectrometry Data Center provides reference spectra for **Cyclopentyl Pentanoate**. [4]

Stability Testing by High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for monitoring the degradation of fragrance ingredients over time under various stress conditions.

Protocol:

- Stress Conditions:
 - Elevated Temperature: Store samples at 40 °C and 50 °C. [10] * Light Exposure: Expose samples to controlled UV light. [10] * Oxidative Stress: Introduce an oxidizing agent (e.g., a peroxide) to the sample.
- Sample Preparation: At specified time points, dissolve a known concentration of the stressed sample in the mobile phase.
- Instrumentation:
 - HPLC System: Agilent 1260 Infinity II or equivalent.
 - Detector: Refractive Index (RI) or Evaporative Light Scattering Detector (ELSD) is recommended due to the lack of a strong UV chromophore in **Cyclopentyl Pentanoate**.

[11] * Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).

- HPLC Conditions:
 - Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 70:30 v/v).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 10 µL.
- Data Analysis: Quantify the remaining percentage of **Cyclopentyl Pentanoate** at each time point by comparing its peak area to that of an unstressed control sample. The results will indicate the stability of the compound under different environmental conditions. [12][13]

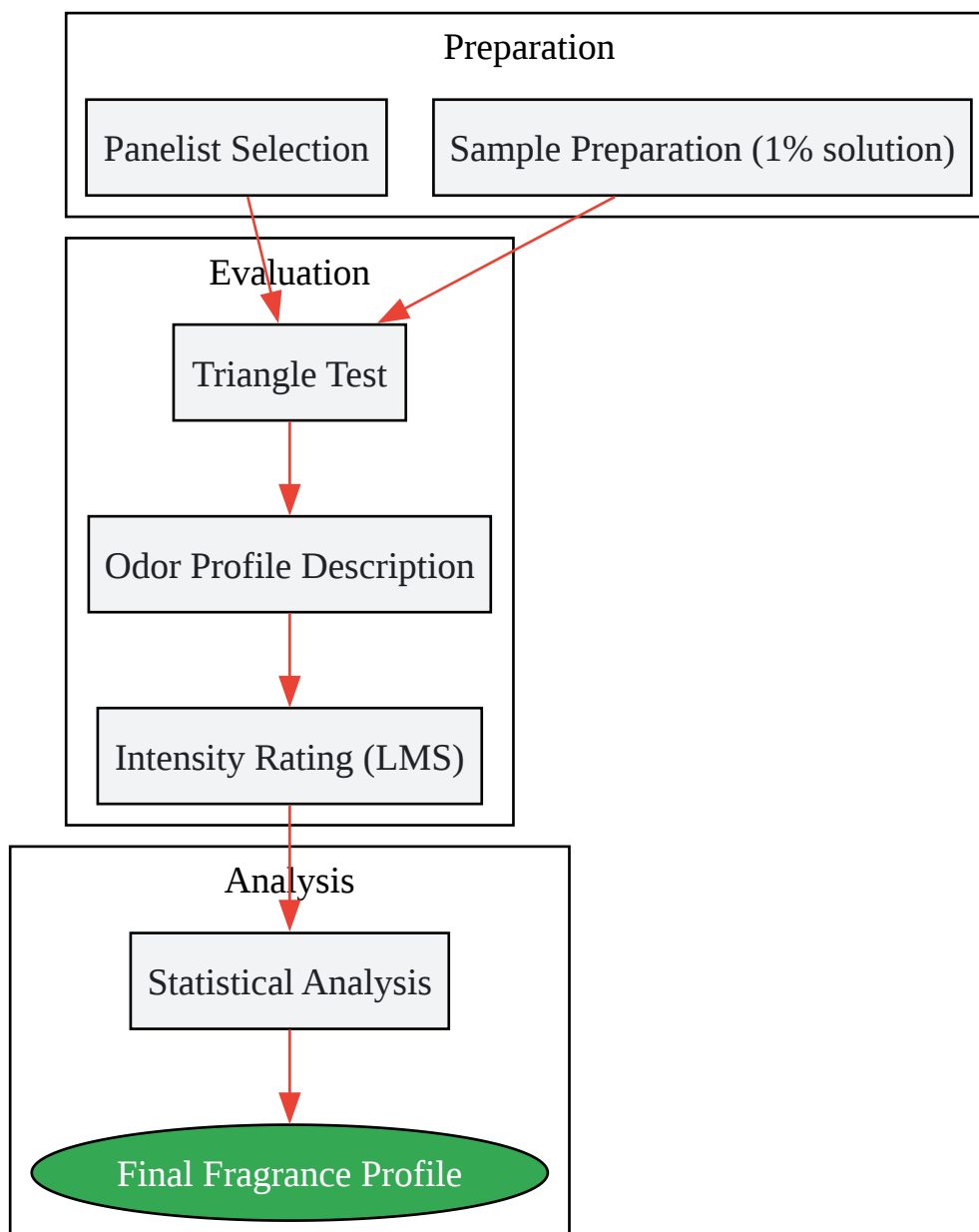
Sensory Analysis Protocol

Sensory analysis provides the critical data on the odor profile and performance of **Cyclopentyl Pentanoate**.

Protocol:

- Panelist Selection: Recruit a panel of at least 15-20 trained sensory assessors. [14]2. Testing Environment: Conduct the evaluation in a well-ventilated, odor-free room. [15]3. Sample Preparation:
 - Prepare a 1% solution of **Cyclopentyl Pentanoate** in a suitable solvent (e.g., dipropylene glycol or ethanol).
 - Dip standard fragrance blotters into the solution and allow the solvent to evaporate for 30 seconds.
- Evaluation Procedure:
 - Triangle Test: Present panelists with three blotters, two containing the same sample and one different, to determine if a perceptible difference exists between two formulations. [14]

- * Odor Profile Description: Ask panelists to describe the odor characteristics at different time points (top, middle, and base notes) using a standardized fragrance vocabulary.
- o Intensity Rating: Use a labeled magnitude scale (LMS) to rate the perceived odor intensity over time. [16]5. Data Analysis: Analyze the collected data statistically to determine the consensus fragrance profile and intensity.



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Figure 3: Sensory Analysis Workflow

Safety and Regulatory Considerations

The safety of any fragrance ingredient is of utmost importance. While a specific RIFM (Research Institute for Fragrance Materials) safety assessment for **Cyclopentyl Pentanoate** is not publicly available at the time of this publication, a conservative approach based on existing data for structurally similar compounds and general principles of fragrance safety is recommended. [17][18][19]

- **Dermal Sensitization:** As an ester, **Cyclopentyl Pentanoate** is not expected to be a strong sensitizer. However, it is prudent to conduct a Human Repeat Insult Patch Test (HRIPT) to confirm its non-sensitizing potential.
- **Systemic Toxicity:** The systemic toxicity is predicted to be low. The Threshold of Toxicological Concern (TTC) approach can be used for a preliminary risk assessment. [17]* **IFRA Standards:** The International Fragrance Association (IFRA) establishes standards for the safe use of fragrance ingredients. [20][21][22] It is essential to adhere to any forthcoming IFRA standards for **Cyclopentyl Pentanoate**.

Conclusion

Cyclopentyl Pentanoate presents an exciting opportunity for innovation in the fragrance industry. Its anticipated fresh, green, and fruity aroma profile makes it a versatile ingredient for a wide range of applications. This guide provides the foundational knowledge and detailed protocols necessary for researchers and developers to effectively synthesize, analyze, and formulate with **Cyclopentyl Pentanoate**, ensuring both creative success and product safety. As with any novel ingredient, continued research and data sharing within the scientific community will be crucial for fully realizing its potential.

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